

Preparing Hemopressin (rat) Solutions for Experimental Use: Application Notes and Protocols

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Compound of Interest

Compound Name: *Hemopressin(rat)*

Cat. No.: *B10787760*

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Introduction

Hemopressin (rat), a nonapeptide with the sequence Pro-Val-Asn-Phe-Lys-Phe-Leu-Ser-His (PVNFKFLSH), is an endogenous peptide derived from the α -chain of hemoglobin.[1] It is recognized as a selective inverse agonist of the cannabinoid receptor 1 (CB1), playing a role in various physiological processes, including nociception, food intake, and blood pressure regulation.[1][2] Proper preparation of **Hemopressin(rat)** solutions is critical for obtaining reliable and reproducible experimental results. This document provides detailed application notes and protocols for the handling, reconstitution, and use of **Hemopressin(rat)** in common experimental paradigms.

Data Presentation

Hemopressin (rat) Properties

Property	Value	Reference
Amino Acid Sequence	Pro-Val-Asn-Phe-Lys-Phe-Leu-Ser-His (PVNFKFLSH)	
Molecular Weight	1088.27 g/mol	
Appearance	Lyophilized powder	General peptide property
Purity	Typically >95% (should be verified by supplier's certificate of analysis)	General peptide property

Solubility of Hemopressin (rat)

Solvent	Concentration	Notes	Reference
DMSO	100 mg/mL (91.89 mM)	May require sonication to fully dissolve.	
20% Acetonitrile in Water	Up to 2 mg/mL	A recommended solvent for initial stock solutions.	
Sterile Filtered Water	Sparingly soluble	Recommended to try first. If solubility is low, other solvents can be used. A specific technique involves serial aliquots of water to ensure all peptide is dissolved to a final concentration of 45.9 μ M (for 1 mg in 20 ml).	
10% Methanol in Water with 0.1% TFA	1 mg/mL	An alternative for achieving a higher concentration in an aqueous-based solvent.	
10%-30% Acetic Acid in Water	-	Recommended if the peptide does not dissolve in water.	

Recommended Storage Conditions

Form	Temperature	Duration	Notes	Reference
Lyophilized Powder	-20°C or -80°C	Several years	Should be stored in a desiccator to prevent moisture absorption.	
Stock Solutions (in organic solvents like DMSO)	-20°C or -80°C	Up to 6 months at -80°C; up to 1 month at -20°C.	Aliquot to avoid freeze-thaw cycles.	
Working Solutions (in aqueous buffers)	-20°C or -80°C	Short-term (days to a week at 4°C); for longer storage, freezing is recommended.	Stability is limited, especially for peptides with certain amino acids. Use sterile buffers at pH 5-6 to prolong shelf life. Avoid repeated freeze-thaw cycles.	

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized Hemopressin (rat)

This protocol outlines the steps for reconstituting lyophilized **Hemopressin(rat)** to create a stock solution.

Materials:

- Lyophilized **Hemopressin(rat)** vial
- Appropriate solvent (e.g., sterile DMSO, 20% acetonitrile, or sterile water)

- Sterile, low-protein binding polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Microcentrifuge

Procedure:

- **Equilibrate:** Allow the vial of lyophilized **Hemopressin(rat)** to equilibrate to room temperature for at least 15-30 minutes before opening. This prevents condensation of atmospheric moisture onto the peptide.
- **Centrifuge:** Briefly centrifuge the vial to ensure all the lyophilized powder is at the bottom.
- **Solvent Addition:** Carefully open the vial and add the desired volume of the chosen solvent to achieve the target concentration. For example, to make a 10 mM stock solution from 1 mg of **Hemopressin(rat)** (MW: 1088.27), add 91.89 μ L of solvent.
- **Dissolution:** Gently vortex or swirl the vial to dissolve the peptide completely. If necessary, sonicate for a short period, particularly if using DMSO.
- **Aliquoting and Storage:** Once fully dissolved, aliquot the stock solution into sterile, low-protein binding microcentrifuge tubes in volumes appropriate for single experiments to minimize freeze-thaw cycles. Store the aliquots at -20°C or -80°C.

Protocol 2: Preparation of Working Solutions for In Vitro Assays

This protocol describes the dilution of the stock solution to prepare working solutions for cell-based or biochemical assays.

Materials:

- **Hemopressin(rat)** stock solution
- Sterile assay buffer (e.g., PBS, HBSS, or cell culture medium)

- Sterile polypropylene tubes
- Calibrated micropipettes and sterile tips

Procedure:

- Thaw Stock Solution: Thaw a single aliquot of the **Hemopressin(rat)** stock solution on ice.
- Serial Dilution: Perform serial dilutions of the stock solution with the appropriate sterile assay buffer to achieve the desired final concentrations for your experiment. It is recommended to prepare fresh working solutions for each experiment.
- Final Concentration: The final concentration of **Hemopressin(rat)** will depend on the specific assay. For example, concentrations in the range of 100 nM to 10 μ M have been used in in vitro assays such as CB1 receptor internalization and signaling studies.
- Vehicle Control: Prepare a vehicle control solution using the same solvent and dilution factor as the **Hemopressin(rat)** working solutions.

Protocol 3: Preparation of Hemopressin (rat) for In Vivo Administration

This protocol provides guidance on preparing **Hemopressin(rat)** for administration to rats in experimental studies.

Materials:

- **Hemopressin(rat)** stock solution or lyophilized powder
- Sterile, pyrogen-free saline (0.9% NaCl) or other appropriate vehicle
- Sterile tubes and syringes

Procedure:

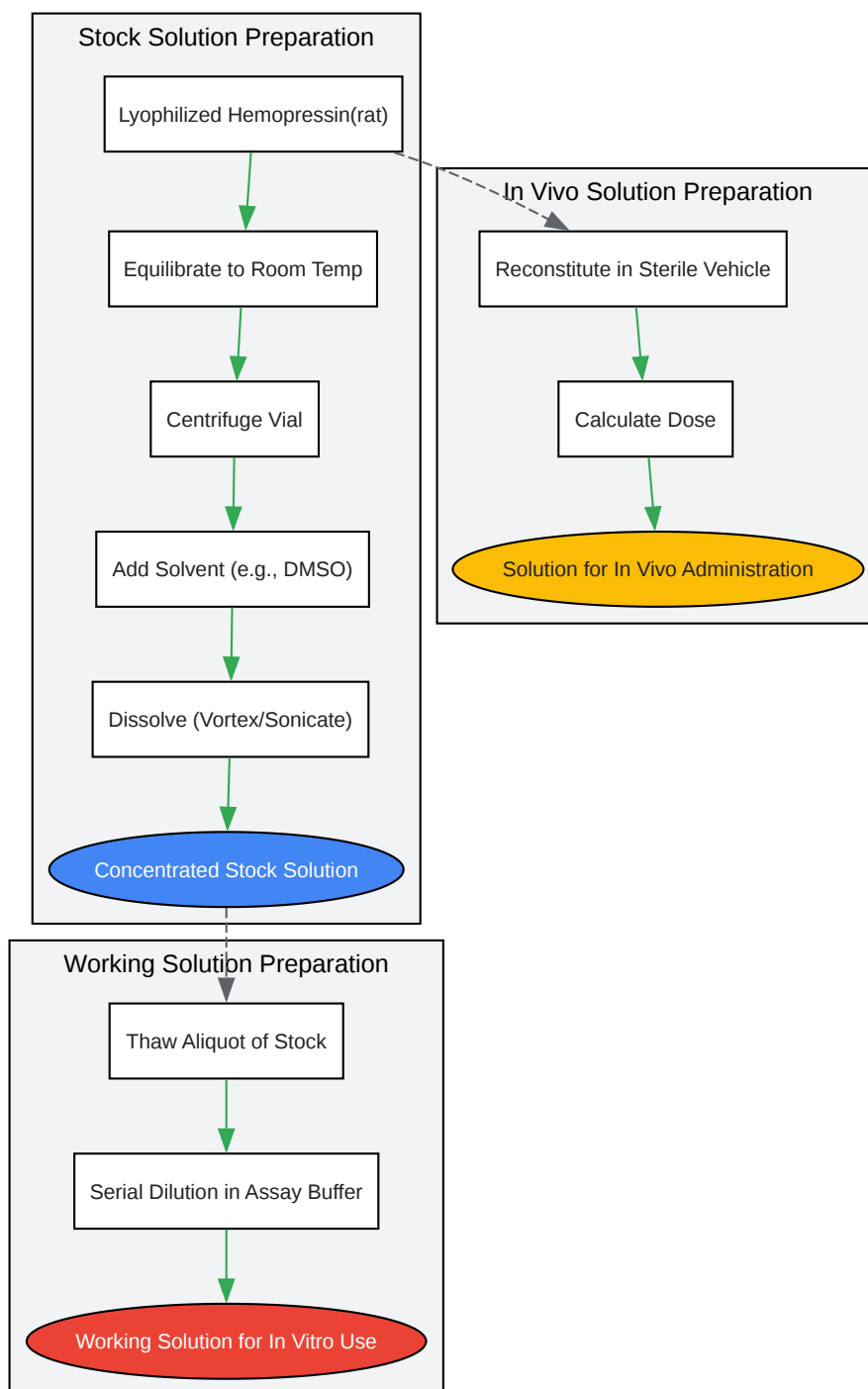
- Reconstitution for In Vivo Use: If starting from a lyophilized powder, reconstitute **Hemopressin(rat)** in a sterile vehicle suitable for in vivo administration, such as sterile

saline. If starting from a stock solution (e.g., in DMSO), ensure the final concentration of the organic solvent in the administered solution is minimal and well-tolerated by the animals.

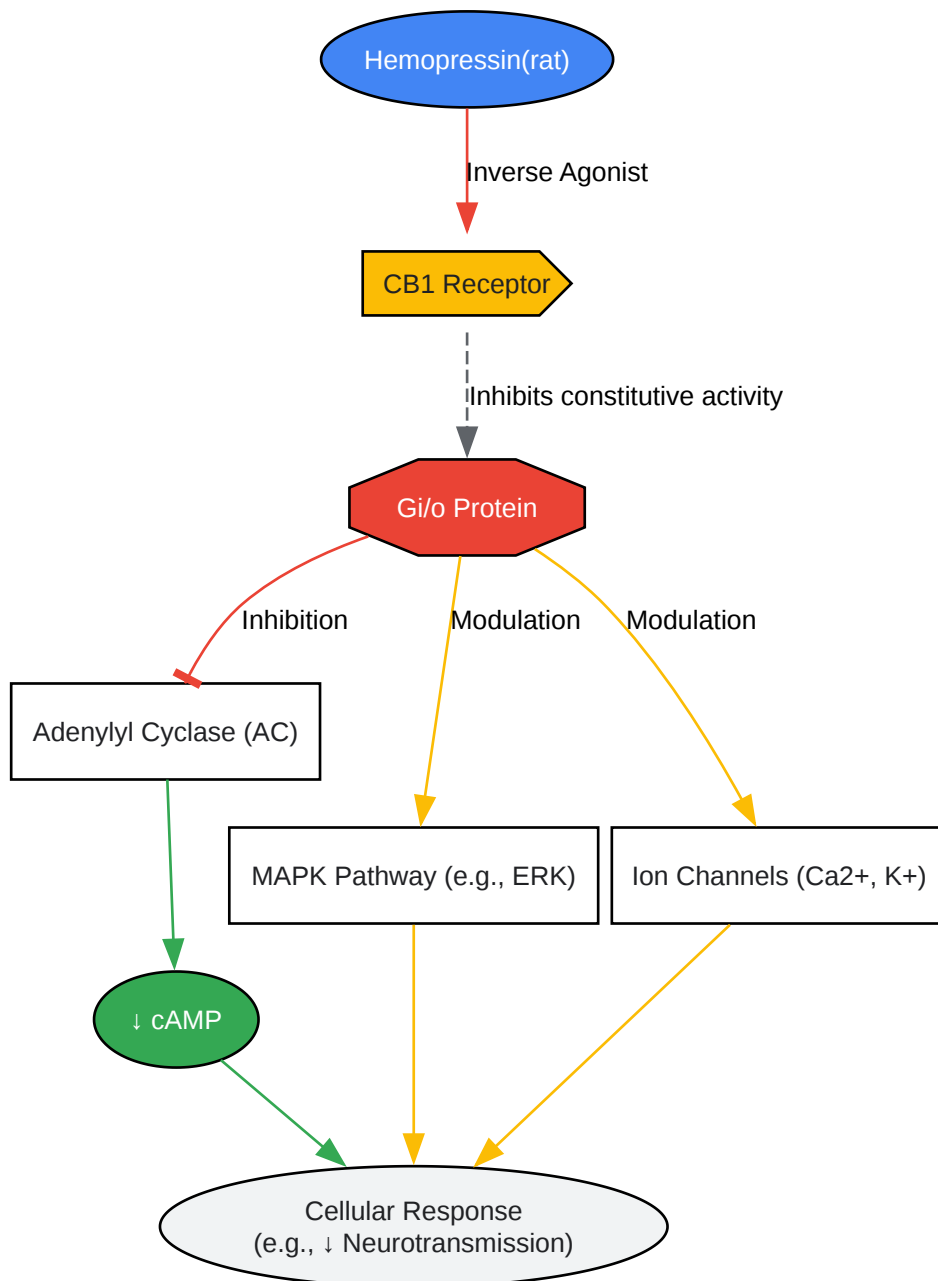
- Dosage Calculation: Calculate the required volume of the **Hemopressin(rat)** solution based on the desired dose and the animal's body weight. Doses used in previous studies in rats have ranged from 0.5 µg/kg to 100 µg/kg, depending on the route of administration (intrathecal, intraplantar, or oral). For intracerebroventricular (i.c.v.) administration, doses around 10 nmol per animal have been used.
- Administration: Administer the prepared **Hemopressin(rat)** solution to the animals using the chosen route (e.g., oral gavage, intraperitoneal injection, intracerebroventricular injection).
- Control Group: Administer the vehicle solution to a control group of animals.

Mandatory Visualizations

Experimental Workflow for Preparing Hemopressin(rat) Solutions

[Click to download full resolution via product page](#)Caption: Workflow for preparing **Hemopressin(rat)** solutions.

Hemopressin(rat) Signaling via CB1 Receptor

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Caption: **Hemopressin(rat)** signaling pathway via the CB1 receptor.

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References

- 1. Hemopressin, an inverse agonist of cannabinoid receptors, inhibits neuropathic pain in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
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Phone: (601) 213-4426

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